

Fadolmidine hydrochloride batch-to-batch variability issues

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Compound of Interest

Compound Name: *Fadolmidine hydrochloride*

CAS No.: 189353-32-0

Cat. No.: B042461

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Technical Support Center: Fadolmidine Hydrochloride

Topic: Batch-to-Batch Variability & Experimental Consistency

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Introduction: The Variability Paradox

Fadolmidine hydrochloride (MPV-2426) is a potent, full agonist of the

-adrenergic receptor, with distinct selectivity for the

subtype over

in specific contexts. For researchers, "batch variability" in Fadolmidine is rarely a failure of synthesis but rather a failure of handling and stereochemical integrity.

This guide addresses the three most common complaints received by our technical team:

- "My

/

values have shifted by an order of magnitude."

- "The compound is precipitating in my physiological buffer."
- "I am seeing off-target effects or loss of selectivity."

Module 1: Physicochemical Integrity (The "Powder" Phase)

Critical Issue: Hygroscopicity & Weighing Errors

Symptom: Inconsistent potency data between experiments despite using the "same" molar concentration.

Technical Insight: Fadolmidine HCl is a hydrochloride salt of an imidazole derivative.^[1] Like many amine-HCl salts, it is hygroscopic.^[1] If a batch is exposed to ambient humidity, the crystal lattice absorbs water.

- The Error: You weigh 10 mg of powder, believing it is 10 mg of drug. In reality, it may be 8.5 mg of drug and 1.5 mg of water.
- The Consequence: Your actual experimental concentration is 15% lower than calculated, shifting your log-dose response curve to the right.

Troubleshooting Q&A

Q: How do I verify if water content is causing my potency drift? A: Do not rely on the Certificate of Analysis (CoA) from 6 months ago. Perform a Quantitative NMR (qNMR) using an internal standard (e.g., maleic acid) or, if available, Karl Fischer titration.

- Threshold: If water content >5% by weight, recalculate your stock solution concentration based on the corrected mass.

Q: Can I dry the powder? A: We recommend vacuum desiccation over

for 24 hours at room temperature.^[1] Avoid heating above 40°C, as this may induce degradation of the indanol moiety (see Module 3).

Module 2: Solution Chemistry & Solubility

Critical Issue: The "Common Ion" Trap

Symptom: The solution is clear in water/DMSO but precipitates immediately upon addition to PBS or Krebs buffer.

Technical Insight: Fadolmidine has an imidazole ring (

).[1]

- pH Sensitivity: At pH 7.4 (physiological), a significant fraction of the molecule exists as the free base, which has lower aqueous solubility than the ionized species.
- Common Ion Effect: PBS contains high concentrations of Chloride ions (

).[1] Adding Fadolmidine HCl to a high-

buffer pushes the equilibrium toward the solid salt form, reducing solubility further than predicted by pH alone.

Protocol: The "Golden Standard" Stock Preparation

To ensure reproducibility, do not dissolve directly into buffer.[1] Follow this stepwise solvation protocol.



Figure 1: Anti-Precipitation Solvation Workflow

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Key Constraint: Ensure the final assay pH remains stable. If using high concentrations (>10 μ M), verify pH after addition; the HCl salt can acidify weak buffers.

Module 3: Stereochemistry & Selectivity

Critical Issue: The Enantiomeric Shift

Symptom: Loss of

selectivity or "flat" dose-response curves.[1]

Technical Insight: Fadolmidine is the (R)-enantiomer (MPV-2426).[1] The (S)-enantiomer is a common synthesis impurity or degradation product (via racemization under harsh conditions).

[1]

- Mechanism: The (S)-isomer may have different affinity or efficacy profiles at

vs

[1] Even a 2-3% contamination with the (S)-form can alter the apparent

values, especially in competitive binding assays where the impurity competes for the receptor.

Data Comparison: Impact of Purity

Parameter	High Purity Batch (>99% ee)	Low Purity Batch (~95% ee)	Impact on Data
Appearance	White crystalline solid	Off-white/Yellowish	Potential oxidation
Affinity ()	~2-5 nM	~10-15 nM	False Low Potency
Selectivity ()	High	Reduced	Loss of Specificity
Solubility	High	Variable	Precipitation risks

Actionable Advice: If you observe a loss of selectivity, request Chiral HPLC data for your specific batch. Do not accept "Chemical Purity >98%" as sufficient; you need "Enantiomeric Excess (ee) >98%".[1]

Troubleshooting Logic Flow

Use this decision tree to diagnose experimental failures associated with Fadolmidine HCl.

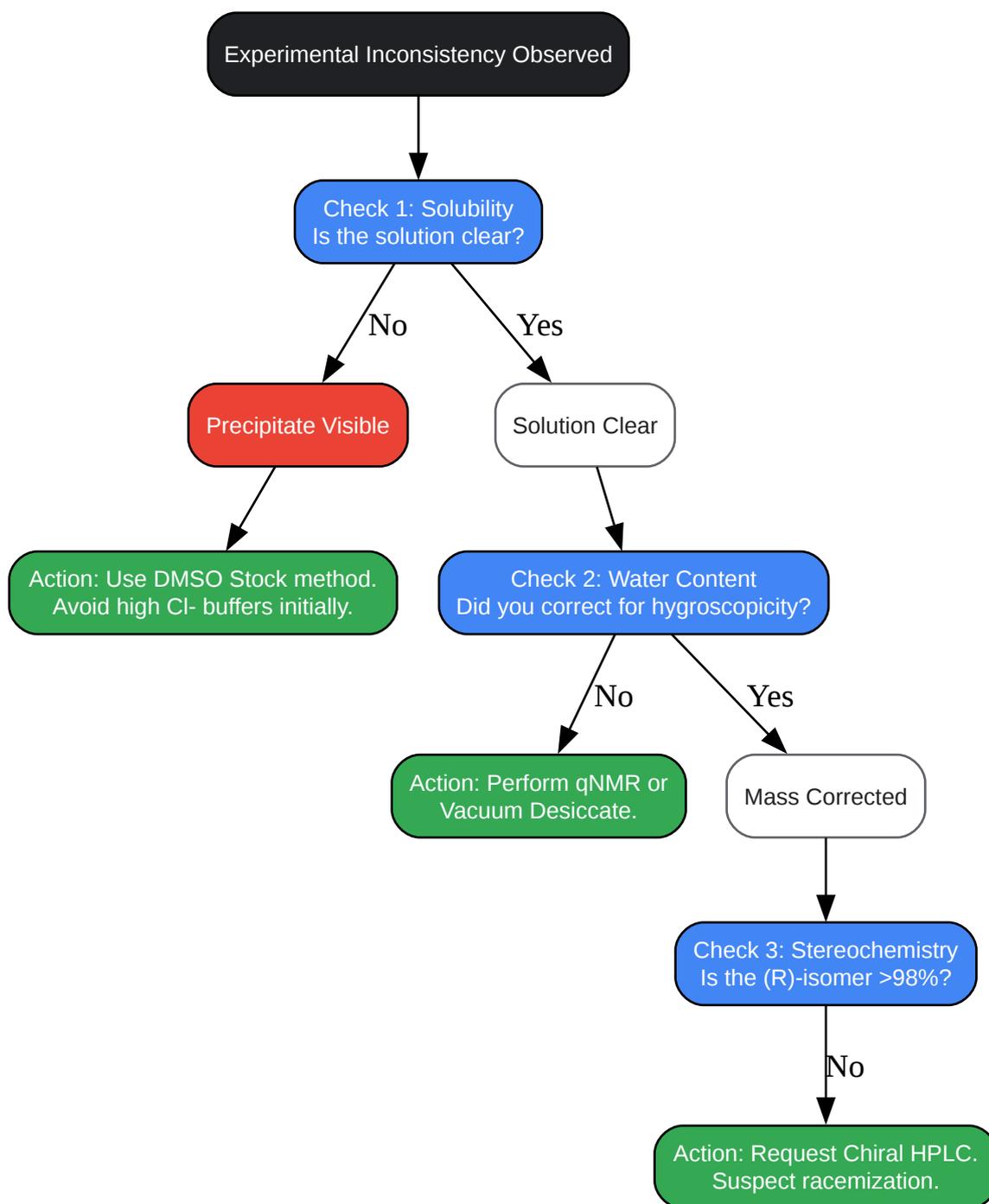


Figure 2: Fadolmidine Troubleshooting Decision Tree

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